

# Application Notes and Protocols for Z-D-Asp(OtBu)-OH

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## Compound of Interest

Compound Name: Z-D-Asp(OtBu)-OH

Cat. No.: B612898

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This document provides detailed guidelines for the proper handling and storage of **Z-D-Asp(OtBu)-OH**, a key aspartic acid derivative utilized in peptide synthesis and other research applications. Adherence to these protocols is crucial for maintaining the integrity of the compound and ensuring laboratory safety.

## Compound Information

Property	Value	Source
Chemical Name	(2R)-4-[(2-methylpropan-2-yl)oxy]-4-oxo-2-(phenylmethoxycarbonylamino)butanoic acid	[1]
CAS Number	71449-08-6	[1][2]
Molecular Formula	C <sub>16</sub> H <sub>21</sub> NO <sub>6</sub>	[2][3]
Molecular Weight	323.34 g/mol	
Appearance	White to off-white solid/powder	

## Storage Conditions

Proper storage is critical to prevent degradation and maintain the stability of **Z-D-Asp(OtBu)-OH**. Below are the recommended storage conditions for the compound in both solid form and in solution.

## Solid Form (Powder)

Storage Temperature	Shelf Life	Notes
-20°C	3 years	Recommended for long-term storage.
2-8°C	2 years	Suitable for short to medium-term storage.
Room Temperature	Suitable for shipping in the continental US; may vary elsewhere.	

Protocol for Storing Solid **Z-D-Asp(OtBu)-OH**:

- Ensure the compound is in a tightly sealed container to prevent moisture absorption.
- Store the container in a desiccator, particularly in humid environments.
- Protect from direct light.
- Label the container clearly with the compound name, date of receipt, and storage conditions.

## In Solution

Storage Temperature	Shelf Life	Notes
-80°C	6 months	Recommended for long-term storage of stock solutions.
-20°C	1 month	Suitable for short-term storage of working solutions.

Protocol for Preparing and Storing **Z-D-Asp(OtBu)-OH** Solutions:

- Select an appropriate solvent. **Z-D-Asp(OtBu)-OH** is soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, and Acetone.
- To enhance solubility, the solution can be warmed to 37°C and sonicated in an ultrasonic bath.
- Once dissolved, aliquot the solution into smaller, single-use vials to avoid repeated freeze-thaw cycles.
- Store the aliquots at the recommended temperature (-80°C for long-term or -20°C for short-term).
- Clearly label each vial with the compound name, concentration, solvent, and date of preparation.

## Handling Procedures and Safety Precautions

**Z-D-Asp(OtBu)-OH** may cause skin and respiratory tract irritation. Therefore, appropriate personal protective equipment (PPE) and handling procedures must be used.

### Personal Protective Equipment (PPE)

PPE Item	Specification
Gloves	Chemical-resistant gloves (e.g., nitrile).
Eye Protection	Safety goggles or a face shield.
Lab Coat	Standard laboratory coat.
Respiratory Protection	Use a dust respirator or work in a well-ventilated area, preferably a fume hood, when handling the powder.

## Handling Protocol

- Before handling, ensure you have read and understood the Safety Data Sheet (SDS).
- Work in a well-ventilated area, such as a chemical fume hood, especially when weighing or transferring the solid compound.

- Avoid generating dust.
- Avoid contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling the compound.
- Keep the compound away from heat and sources of ignition.
- Avoid contact with strong oxidizing agents.

## First Aid Measures

Exposure Route	First Aid Procedure
Skin Contact	Remove contaminated clothing and wash the affected area with soap and water.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes.
Inhalation	Move to fresh air. If breathing is difficult, seek medical attention.
Ingestion	Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.

## Spill and Disposal

### Spill Cleanup Protocol

- Small Spills: Carefully scoop the spilled solid into a designated waste container using appropriate tools.
- Large Spills: Use a shovel to place the material into a suitable container for disposal. Avoid creating dust.
- Clean the spill area with an appropriate solvent and then wash with soap and water.
- Ensure proper PPE is worn during cleanup.

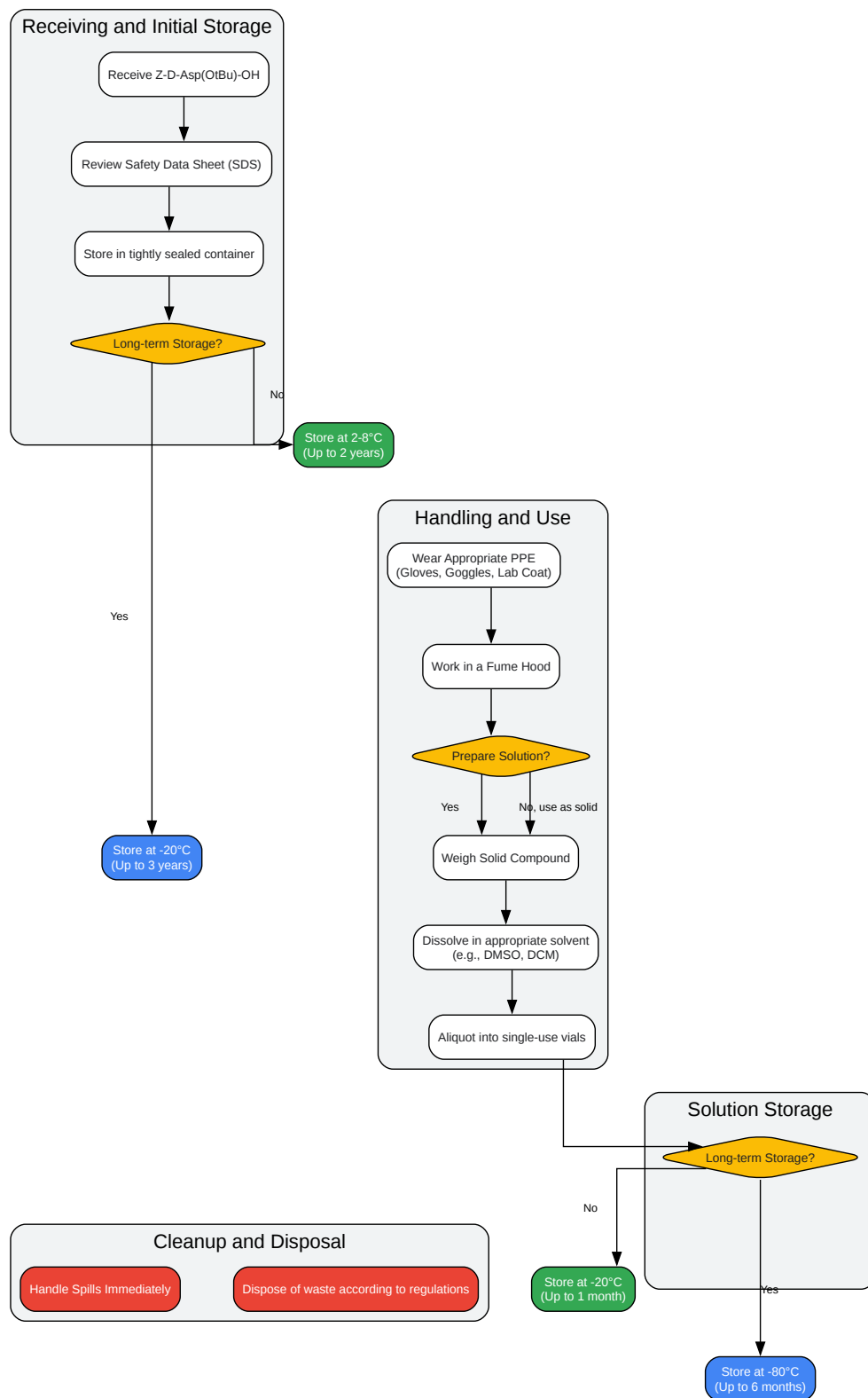
## Disposal

Dispose of **Z-D-Asp(OtBu)-OH** and its containers in accordance with local, state, and federal regulations. Do not dispose of it down the drain or in regular trash.

## Visualized Workflow

The following diagram illustrates the key decision points and procedures for the handling and storage of **Z-D-Asp(OtBu)-OH**.

## Workflow for Handling and Storage of Z-D-Asp(OtBu)-OH

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